

# Application Notes and Protocols for ICCB-19 Hydrochloride Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *ICCB-19 hydrochloride*

Cat. No.: *B1381050*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **ICCB-19 hydrochloride**, a TRADD (TNFRSF1A Associated Via Death Domain) inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reproducible experimental results.

## Compound Information

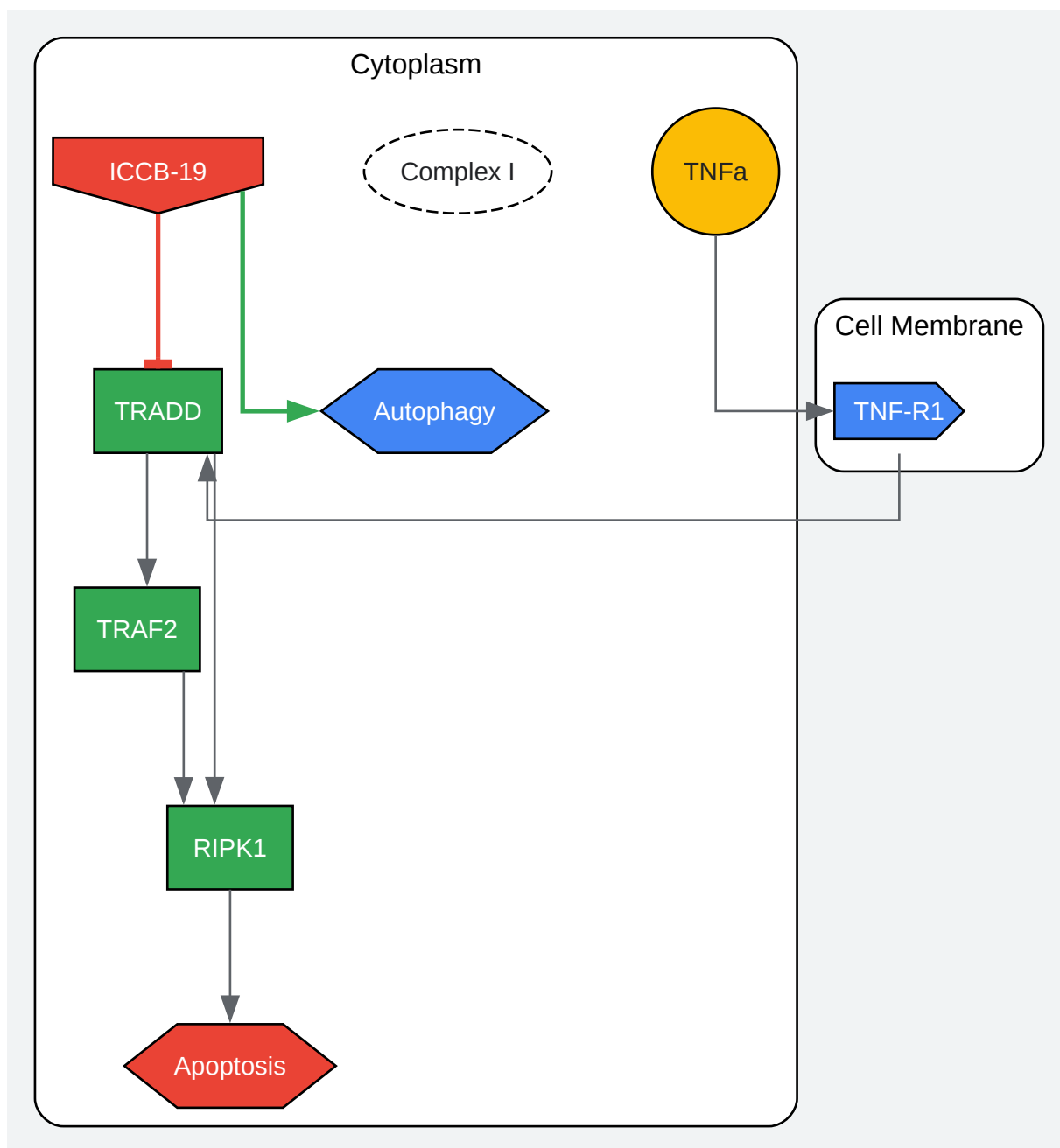
- Compound Name: **ICCB-19 hydrochloride**
- CAS Number: 1803605-68-6[1][2][3]
- Molecular Formula:  $C_{12}H_{22}ClN_3OS$ [1]
- Molecular Weight: 291.84 g/mol [1][2][3]
- Appearance: White to beige powder
- Purity:  $\geq 98\%$  (HPLC)

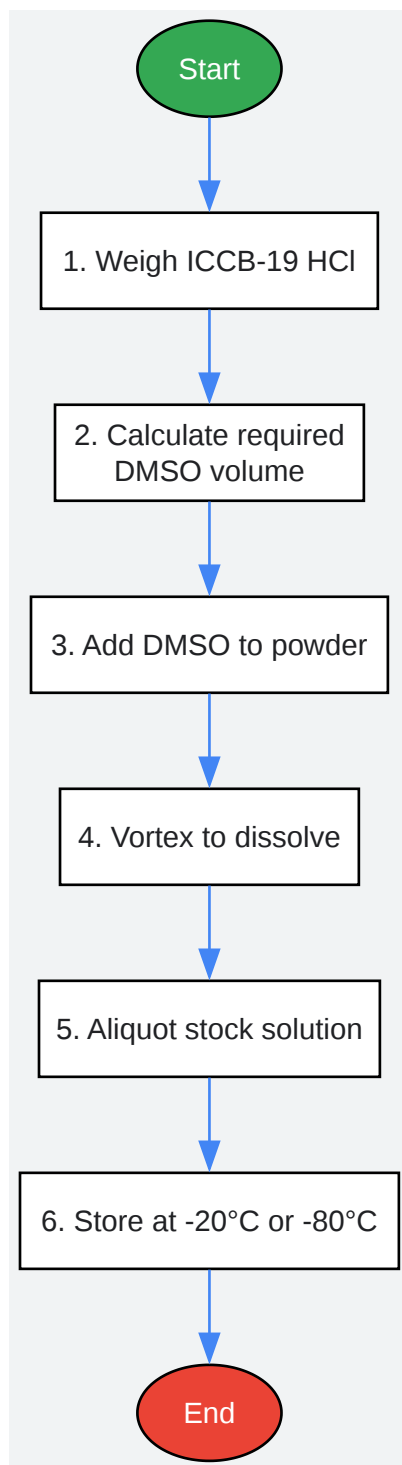
## Mechanism of Action

**ICCB-19 hydrochloride** is an inhibitor of TRADD, binding to its N-terminal domain and disrupting its interaction with TRAF2.[1][4] This indirectly inhibits RIPK1 kinase activity.[1][4][5]

It is also known to be an effective inducer of autophagy.[1][4][5][6] In cellular assays, it has been shown to inhibit RIPK1-dependent apoptosis and Bortezomib-induced apoptosis with an  $IC_{50}$  of approximately 1  $\mu$ M.[1][4] A concentration of 10  $\mu$ M has been effectively used to promote autophagy in cells.[1][2][4]

The signaling pathway affected by **ICCB-19 hydrochloride** is illustrated below.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. ICCB-19 hydrochloride产品说明书 [selleck.cn]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ICCB-19 hydrochloride|CAS 1803605-68-6|DC Chemicals [dcchemicals.com]
- 6. cenmed.com [cenmed.com]
- To cite this document: BenchChem. [Application Notes and Protocols for ICCB-19 Hydrochloride Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1381050#how-to-prepare-iccb-19-hydrochloride-stock-solution]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)